

Preparing Stock Solutions of ER-076349 for Preclinical Research

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Compound of Interest

Compound Name: ER-076349

Cat. No.: B3326424

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Application Note

This document provides detailed protocols for the preparation of stock solutions of **ER-076349**, a potent tubulin polymerization inhibitor, for use in various preclinical research applications. Adherence to these guidelines is critical for ensuring the stability, activity, and reproducibility of experimental results. **ER-076349** is a synthetic analog of halichondrin B and a key intermediate in the synthesis of the FDA-approved anticancer agent eribulin.^[1] Its mechanism of action involves the inhibition of microtubule dynamics, leading to G2/M cell cycle arrest and apoptosis in cancer cells.^{[1][2]}

Chemical and Physical Properties

A summary of the key properties of **ER-076349** is provided in the table below. This information is essential for accurate preparation of stock solutions and subsequent dilutions.

Property	Value	Source
Molecular Formula	C ₄₀ H ₅₆ O ₁₁	MedChemExpress
Molecular Weight	712.87 g/mol	MedChemExpress
Appearance	White to off-white solid	General Knowledge
Storage (Solid)	-80°C, protect from light, stored under nitrogen	[1]
Solubility	Soluble in DMSO	[2][3][4]

Experimental Protocols

Materials and Equipment

- **ER-076349** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile, nuclease-free microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Protocol 1: Preparation of a High-Concentration (10 mM) DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ER-076349** in DMSO. This high-concentration stock is ideal for long-term storage and for making intermediate dilutions for various in vitro and in vivo studies.

- **Pre-weighing Preparation:** Before opening the vial of **ER-076349**, allow it to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture onto the compound.
- **Weighing:** In a sterile, chemically resistant container (e.g., a glass weighing boat or a microcentrifuge tube), carefully weigh out the desired amount of **ER-076349** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.13 mg of **ER-076349**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **ER-076349**. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can be used to aid dissolution if necessary, but avoid excessive heat.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, nuclease-free microcentrifuge tubes or cryovials. The volume of the aliquots should be based on the typical experimental needs to avoid multiple freeze-thaw cycles.^[2]
- **Storage:** Store the aliquots at -80°C for long-term storage, protected from light.^[1] When stored properly, the DMSO stock solution should be stable for several months.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

For most cell-based assays, the high-concentration DMSO stock will need to be further diluted in an appropriate aqueous buffer or cell culture medium. It is important to note that the final concentration of DMSO in the assay should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.

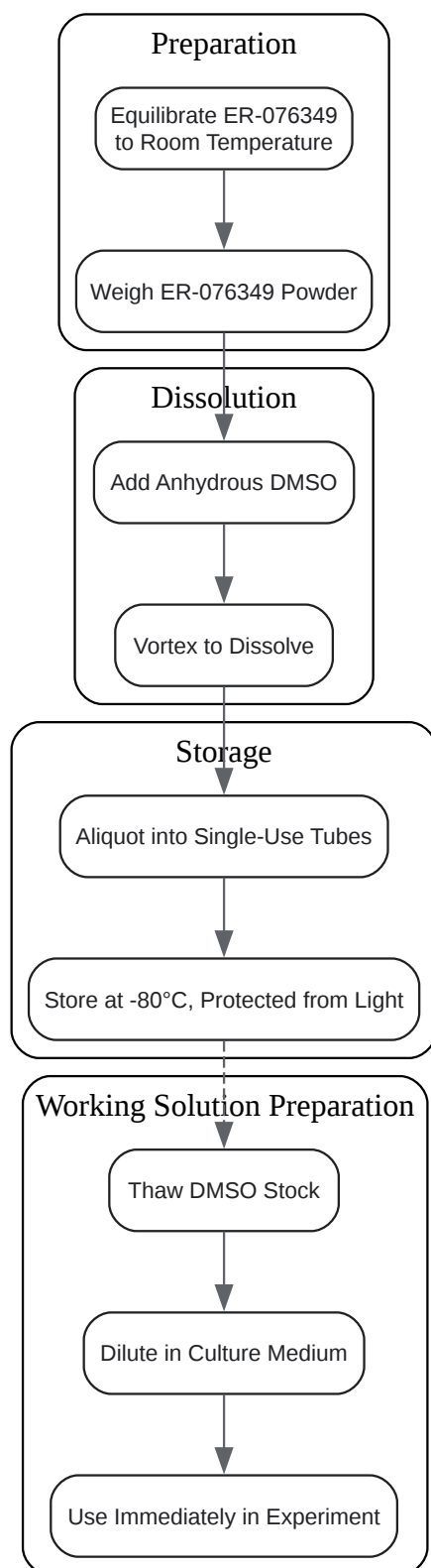
- **Thawing the Stock Solution:** Remove one aliquot of the 10 mM **ER-076349** DMSO stock from the -80°C freezer and thaw it at room temperature.
- **Intermediate Dilution (Optional but Recommended):** To minimize pipetting errors and the potential for precipitation, it is often beneficial to perform an intermediate dilution in DMSO or

a suitable buffer. For example, a 1:10 dilution of the 10 mM stock in DMSO will yield a 1 mM solution.

- **Final Dilution:** Further dilute the stock or intermediate solution into the final cell culture medium to achieve the desired working concentration. For example, to prepare 1 mL of a 100 nM working solution from a 1 mM intermediate stock, add 0.1 μ L of the 1 mM stock to 999.9 μ L of cell culture medium.
- **Mixing and Use:** Mix the working solution thoroughly by gentle inversion or pipetting. Use the freshly prepared working solution immediately for your experiments. Do not store aqueous working solutions for extended periods.

Visualizations

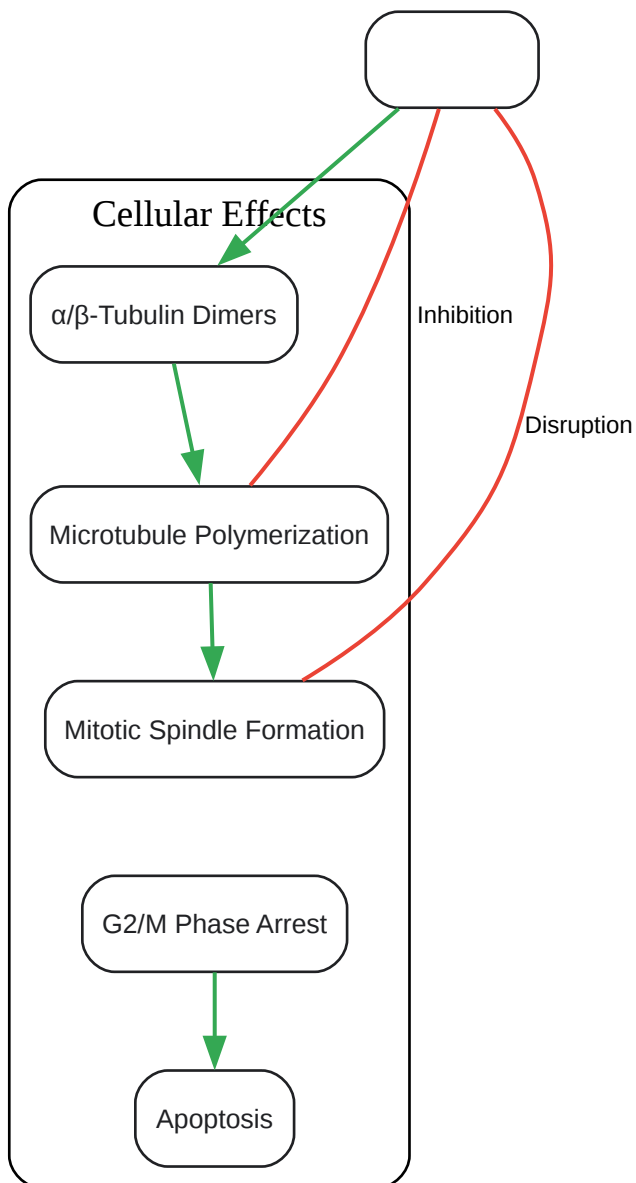
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **ER-076349** stock and working solutions.

Signaling Pathway of ER-076349



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Caption: Mechanism of action of **ER-076349** leading to cell cycle arrest and apoptosis.

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